

5-Hydroxy Rosiglitazone Sulfate: Metabolic Profiling & Bioanalytical Protocols

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Compound of Interest

Compound Name: 5-Hydroxy Rosiglitazone Sulfate

CAS No.: 1227162-75-5; 288853-63-4

Cat. No.: B3020056

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Executive Summary

In the development of thiazolidinediones (TZDs) for Type 2 Diabetes, the characterization of metabolic clearance pathways is critical for assessing safety and efficacy. **5-Hydroxy Rosiglitazone Sulfate** (CAS 288853-63-4) represents a specific Phase II conjugate metabolite of Rosiglitazone (Avandia). Unlike the parent drug, which is lipophilic and metabolized primarily by CYP2C8, this sulfated entity represents a polar, water-soluble clearance product.

This guide provides a definitive technical overview for researchers quantifying this metabolite. It moves beyond basic identification to cover the mechanistic genesis, handling of the reference standard, and optimized LC-MS/MS methodologies required for rigorous pharmacokinetic (PK) and safety studies.

Part 1: Molecular Identity & Physicochemical Profile

Understanding the chemical nature of CAS 288853-63-4 is prerequisite to successful isolation and detection. It is the sulfate ester of the Phase I metabolite, 5-hydroxy rosiglitazone.

Core Chemical Data

Property	Specification
Chemical Name	5-Hydroxy Rosiglitazone Sulfate
CAS Number	288853-63-4
Molecular Formula	C ₁₈ H ₁₉ N ₃ O ₇ S ₂
Molecular Weight	453.49 g/mol
Parent Compound	Rosiglitazone (CAS 122320-73-4)
Metabolic Phase	Phase II (Conjugation)
Solubility	Soluble in DMSO, Methanol; Water (pH dependent)
pKa	Acidic (due to sulfate group, typically pKa < 2)

Structural Significance

The addition of the sulfate group (

) significantly alters the physicochemical properties compared to Rosiglitazone.

- **Polarity:** Drastically increased polarity reduces retention on reverse-phase columns compared to the parent.
- **Ionization:** The sulfate moiety is highly acidic, making Negative Electrospray Ionization (ESI-) the mandatory mode for sensitive detection, whereas the parent drug is typically analyzed in Positive mode (ESI+).

Part 2: Metabolic Genesis & Biotransformation

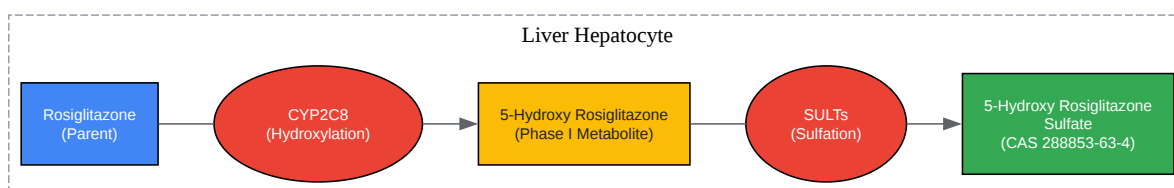
The formation of **5-Hydroxy Rosiglitazone Sulfate** illustrates the interplay between Phase I oxidation and Phase II conjugation.

The Biotransformation Pathway

- Phase I (Oxidation): Rosiglitazone undergoes hydroxylation at the pyridine ring (or phenyl ring depending on specific isomer, but CAS 288853-63-4 typically denotes the pyridine-5-hydroxy derivative). This is primarily mediated by CYP2C8, with minor contribution from CYP2C9.
- Phase II (Sulfation): The newly formed hydroxyl group serves as a substrate for Sulfotransferases (SULTs), which transfer a sulfonate group from PAPS (3'-phosphoadenosine-5'-phosphosulfate) to the metabolite.

Pathway Visualization

The following diagram illustrates the metabolic cascade from the parent drug to the sulfated conjugate.



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Figure 1: Sequential biotransformation of Rosiglitazone to its sulfate conjugate via CYP-mediated oxidation and SULT-mediated conjugation.[1][2]

Part 3: Analytical Methodologies (LC-MS/MS)

As a Senior Application Scientist, I strongly advise against using generic "Rosiglitazone methods" for this sulfate metabolite. The sulfate group requires specific handling to prevent in-source fragmentation and to maximize sensitivity.

Sample Preparation: The "Trap" of Acidification

- Standard Protocol: Protein Precipitation (PPT) or Solid Phase Extraction (SPE).

- Critical Warning: Do NOT use strong acids (like high % Formic Acid or TFA) during extraction or storage. Aryl sulfates can be susceptible to hydrolysis back to the phenol under acidic conditions and heat.
- Recommendation: Use neutral or slightly basic extraction buffers. If PPT is used, dilute the supernatant with water/ammonium acetate to match the initial mobile phase.

Mass Spectrometry Parameters

Unlike Rosiglitazone (which uses ESI+), the sulfate requires ESI Negative mode.

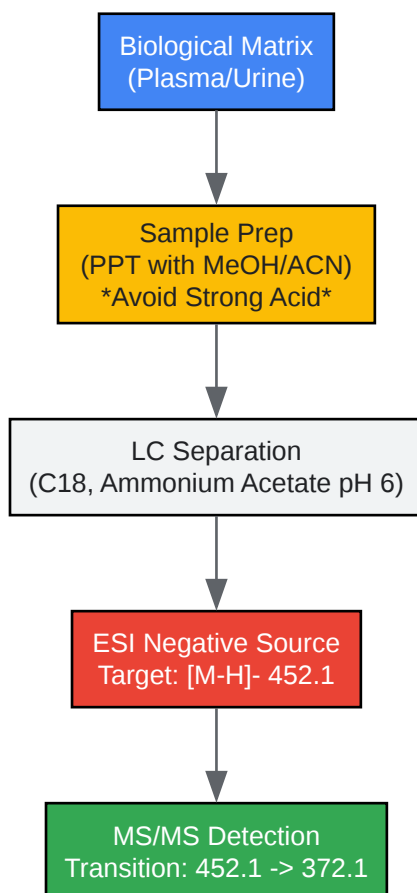
Parameter	Setting	Rationale
Ionization Mode	ESI Negative (-)	Sulfates deprotonate easily (). ESI+ yields poor sensitivity.
Precursor Ion (Q1)	452.1 m/z	Corresponds to .
Product Ion (Q3)	372.1 m/z	Loss of neutral (80 Da). This is the specific transition for O-sulfates.
Secondary Product	~97 m/z	fragment (common for sulfates, good for confirmation).
Source Temp	350°C - 450°C	Ensure desolvation without thermal degradation of the sulfate.

Chromatographic Conditions

- Column: C18 or Phenyl-Hexyl (e.g., Waters XSelect HSS T3 or Phenomenex Kinetex).
- Mobile Phase A: 10mM Ammonium Acetate (pH ~5.5 - 6.0). Avoid 0.1% Formic Acid to prevent on-column hydrolysis.

- Mobile Phase B: Acetonitrile (or Methanol).
- Gradient: Sulfates are more polar. Start at 5-10% B to retain the analyte, ramping to 90% B.

Analytical Workflow Diagram



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Figure 2: Optimized bioanalytical workflow emphasizing pH control and negative mode ionization.

Part 4: Applications in Drug Development

Metabolite in Safety Testing (MIST)

Regulatory bodies (FDA/EMA) require the evaluation of disproportionate metabolites. If **5-Hydroxy Rosiglitazone Sulfate** is present in humans at significantly higher levels than in toxicology species, it requires separate safety testing.

- Action: Quantify this specific CAS in human vs. animal plasma (rat/dog) to calculate exposure ratios.

Drug-Drug Interaction (DDI) Marker

Since the formation depends on CYP2C8 and SULTs:

- Inhibition of CYP2C8 (e.g., by Gemfibrozil) will decrease the formation of the 5-hydroxy precursor, and subsequently the sulfate.
- Inhibition of SULTs (e.g., by Mefenamic acid) will decrease the sulfate but potentially increase the 5-hydroxy intermediate.
- Protocol: Use CAS 288853-63-4 as a specific endpoint to distinguish between Phase I and Phase II inhibition in hepatocyte assays.

Reference Standard Management

- Storage: Hygroscopic solid. Store at -20°C under inert atmosphere (Nitrogen/Argon).
- Reconstitution: Dissolve in DMSO or Methanol. Avoid aqueous unbuffered solutions for long-term storage to prevent hydrolysis.

References

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- U.S. Food and Drug Administration (FDA). (2020). Safety Testing of Drug Metabolites (MIST) Guidance. FDA.gov. [Link](#)

- Kim, K. B., et al. (2009).[4] Simultaneous quantification of rosiglitazone and its two major metabolites... in human plasma by LC-MS/MS. Journal of Chromatography B. [Link](#)(Note: Referenced for parent drug comparison; Sulfate method requires modification to Negative mode as detailed in text).

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